Application Note & Protocol: Synthesis of N-Desmethyl Sorafenib Reference Material

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Compound of Interest

Compound Name:	*N-Desmethyl sorafenib*
CAS No.:	*284461-74-1*
Cat. No.:	*B048811*

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Abstract

This document provides a comprehensive, field-tested protocol for the chemical synthesis of **N-Desmethyl sorafenib**, also known as 4-(4-(3-(4-chloro-3-(trifluoromethyl)phenyl)ureido)phenoxy)picolinamide. **N-Desmethyl sorafenib** is a primary metabolite of the multi-kinase inhibitor Sorafenib, a crucial therapeutic agent for hepatocellular carcinoma (HCC) and renal cell carcinoma (RCC).[1][2] The availability of high-purity **N-Desmethyl sorafenib** as a reference material is essential for a wide range of research and quality control applications, including pharmacokinetic (PK) and pharmacodynamic (PD) studies, drug metabolism research, and as an impurity standard in the manufacturing of Sorafenib.[3][4] This protocol outlines a robust, multi-step synthetic route designed for efficiency and scalability, yielding a final product of high purity (>98%) suitable for use as an analytical standard.

Introduction: The Rationale for **N-Desmethyl Sorafenib** Synthesis

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Sorafenib undergoes extensive metabolism in the liver, primarily through oxidation mediated by cytochrome P450 3A4 (CYP3A4) and glucuronidation by UGT1A9.[1][2] Among its various metabolites, **N-Desmethyl sorafenib** (M4) is formed via N-demethylation.[1] While the N-oxide metabolite (M2) is the most abundant in plasma, the characterization and quantification of all metabolites, including **N-Desmethyl sorafenib**, are critical for building a complete metabolic profile and understanding the drug's overall disposition and potential for drug-drug interactions.

Accurate quantification in biological matrices requires a well-characterized, high-purity reference standard. Commercially available standards can be costly and may not always be readily accessible. Therefore, an in-house synthesis capability provides researchers and drug development professionals with a reliable and cost-effective source of this critical material. The synthetic strategy presented herein avoids the direct demethylation of sorafenib, which can lead to complex product mixtures. Instead, it employs a convergent synthesis approach, building the molecule from key intermediates, ensuring a cleaner reaction profile and simplifying purification.

Synthesis Strategy and Overview

The synthesis of **N-Desmethyl sorafenib** is achieved through a three-step process. The strategy involves the independent synthesis of two key fragments, followed by their coupling in the final step.

- Synthesis of Intermediate 1 (Urea Moiety): Formation of 1-(4-chloro-3-(trifluoromethyl)phenyl)-3-(4-hydroxyphenyl)urea from 4-aminophenol and a corresponding isocyanate.
- Synthesis of Intermediate 2 (Picolinamide Moiety): Preparation of 4-chloropicolinamide from 2-picolinic acid.
- Final Coupling Reaction: A nucleophilic aromatic substitution (Williamson ether synthesis) between the phenolic hydroxyl group of Intermediate 1 and the activated chloro-position of Intermediate 2 to yield the final product.

This approach allows for the purification of intermediates, which significantly improves the purity of the final compound.

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Overall Reaction Scheme

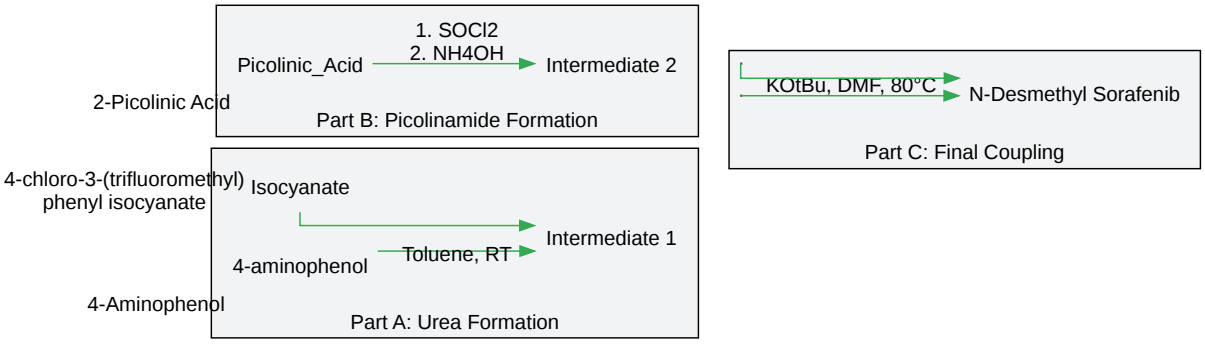


Figure 1: Overall Synthetic Pathway

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Caption: Figure 1: Overall Synthetic Pathway for **N-Desmethyl Sorafenib**.

Materials and Equipment

Reagents and Chemicals

Reagent	Grade	Supplier	Notes
4-Aminophenol	≥98%	Sigma-Aldrich	
4-Chloro-3-(trifluoromethyl)phenyl isocyanate	≥97%	Sigma-Aldrich	Moisture sensitive
Toluene	Anhydrous	Sigma-Aldrich	
2-Picolinic acid	99%	Sigma-Aldrich	
Thionyl chloride ($SOCl_2$)	≥99%	Sigma-Aldrich	Highly corrosive
Ammonium hydroxide (NH_4OH)	28-30% solution	Sigma-Aldrich	
Potassium tert-butoxide (KOtBu)	≥98%	Sigma-Aldrich	Moisture sensitive
Dimethylformamide (DMF)	Anhydrous	Sigma-Aldrich	
Ethyl acetate (EtOAc)	ACS Grade	Fisher Scientific	For extraction/purification
Hexanes	ACS Grade	Fisher Scientific	For purification
Methanol (MeOH)	ACS Grade	Fisher Scientific	For purification
Hydrochloric acid (HCl)	ACS Grade	Fisher Scientific	For pH adjustment
Sodium hydroxide (NaOH)	ACS Grade	Fisher Scientific	For pH adjustment
Sodium sulfate (Na_2SO_4)	Anhydrous	Fisher Scientific	For drying
Deuterated solvents (e.g., DMSO-d_6)	NMR Grade	Cambridge Isotope Labs	For NMR analysis

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Equipment

- Standard laboratory glassware (round-bottom flasks, condensers, dropping funnels)
- Magnetic stirrers with heating plates
- Rotary evaporator
- High-vacuum pump
- Inert atmosphere setup (Nitrogen or Argon)
- Buchner funnel and filtration apparatus
- Thin Layer Chromatography (TLC) plates (silica gel 60 F_{254})
- Flash column chromatography system (optional, for purification)
- Analytical balance
- pH meter
- Nuclear Magnetic Resonance (NMR) Spectrometer (≥400 MHz)
- High-Performance Liquid Chromatography (HPLC) system with UV detector
- Mass Spectrometer (LC-MS or direct infusion)

Detailed Experimental Protocols

Safety Precaution: All steps should be performed in a well-ventilated fume hood. Personal Protective Equipment (PPE), including safety glasses, lab coat, and chemical-resistant gloves, is mandatory. Thionyl chloride and isocyanates are highly toxic and corrosive; handle with extreme care.

Step 1: Synthesis of 1-(4-chloro-3-(trifluoromethyl)phenyl)-3-(4-hydroxyphenyl)urea

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(Intermediate 1)

- Rationale: This reaction forms the core urea linkage through the nucleophilic addition of the amino group of 4-aminophenol to the highly electrophilic carbon of the isocyanate group. Toluene is an excellent solvent for this reaction, as it is non-reactive and allows for easy precipitation of the product.[5]

Procedure:

- To a 250 mL four-necked round-bottom flask equipped with a magnetic stirrer and a nitrogen inlet, add 4-aminophenol (5.45 g, 50 mmol) and anhydrous toluene (50 mL). Stir to dissolve.
- In a separate flask, dissolve 4-chloro-3-(trifluoromethyl)phenyl isocyanate (11.08 g, 50 mmol) in anhydrous toluene (25 mL).
- Add the isocyanate solution dropwise to the 4-aminophenol solution at room temperature over 30 minutes.
- After the addition is complete, stir the reaction mixture at room temperature for 16-24 hours. A thick white precipitate will form.
- Monitor the reaction by TLC (Eluent: 50% Ethyl Acetate in Hexanes). The starting material (4-aminophenol) should be completely consumed.
- Filter the reaction mixture using a Buchner funnel and wash the collected solid with fresh toluene (2 x 25 mL).
- Dry the white solid under vacuum at 50-60°C to a constant weight.
    - Expected Yield: ~95%
    - Appearance: White to off-white solid.

Step 2: Synthesis of 4-chloropicolinamide (Intermediate 2)

- Rationale: This is a two-part, one-pot reaction. First, 2-picolinic acid is converted to its acid chloride using thionyl chloride. The subsequent in situ reaction with ammonium hydroxide

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provides the primary amide. This method is adapted from the synthesis of the N-methyl analogue.[6][7]

Procedure:

- To a 250 mL round-bottom flask equipped with a reflux condenser and a gas outlet connected to a scrubber (to neutralize HCl and SO_2 gas), add 2-picolinic acid (6.15 g, 50 mmol).
- Carefully add thionyl chloride (11 mL, 150 mmol) dropwise at room temperature.
- Heat the mixture to reflux (approx. 80°C) and maintain for 4-6 hours. The solution should become clear.
- Allow the mixture to cool to room temperature and then carefully remove the excess thionyl chloride under reduced pressure using a rotary evaporator.
- The resulting crude acid chloride is a viscous oil. Cool the flask in an ice bath (0-5°C).
- Slowly and carefully add concentrated ammonium hydroxide solution (~50 mL) to the cooled residue with vigorous stirring. This is a highly exothermic reaction. Maintain the temperature below 10°C.
- A precipitate will form. Continue stirring in the ice bath for 1 hour.
- Filter the solid, wash with cold water (2 x 20 mL), and dry under vacuum.
    - Expected Yield: ~80%
    - Appearance: White or pale yellow solid.

Step 3: Synthesis of **N-Desmethyl Sorafenib**

- Rationale: This is a Williamson ether synthesis, a classic method for forming ethers. The strongly basic potassium tert-butoxide deprotonates the phenol of Intermediate 1, creating a nucleophilic phenoxide. This attacks the electron-deficient C4 position of the pyridine ring of Intermediate 2, displacing the chloride and forming the desired diaryl ether linkage.[8][9] Anhydrous DMF is used as a polar aprotic solvent to facilitate this S_nAr reaction.

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Procedure:

- To a 250 mL round-bottom flask under a nitrogen atmosphere, add Intermediate 1 (6.61 g, 20 mmol) and anhydrous DMF (80 mL). Stir until dissolved.
- Add potassium tert-butoxide (2.47 g, 22 mmol) portion-wise to the solution. The color may change to a deep red or brown. Stir for 45 minutes at room temperature.
- Add Intermediate 2 (3.13 g, 20 mmol) to the reaction mixture.
- Heat the reaction to 80-85°C and maintain for 8-12 hours.
- Monitor the reaction progress by TLC or LC-MS until Intermediate 1 is consumed.
- Cool the reaction mixture to room temperature and pour it slowly into 400 mL of ice-cold water with stirring.
- A precipitate will form. Adjust the pH to ~7 using 1M HCl.
- Stir the suspension for 1 hour, then collect the solid by filtration. Wash the crude product thoroughly with water.
- Dry the solid under vacuum.

Purification Protocol

- Rationale: The crude product requires purification to meet the >98% purity standard for a reference material. Recrystallization is an effective method for removing unreacted starting materials and side products. A solvent system of Methanol/Water is often suitable for compounds of this polarity.

Procedure:

- Transfer the crude **N-Desmethyl sorafenib** to a flask.
- Add a minimal amount of hot methanol to dissolve the solid completely.
- Slowly add water dropwise until the solution becomes cloudy (the cloud point).

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- Add a few more drops of hot methanol to redissolve the precipitate and obtain a clear solution.
- Allow the solution to cool slowly to room temperature, then place it in a refrigerator (4°C) for several hours to complete crystallization.
- Collect the purified crystals by filtration, wash with a cold 1:1 Methanol/Water mixture, and then with a small amount of cold water.
- Dry the final product under high vacuum at 50°C to a constant weight.
  - Expected Yield: 60-70% after purification.
  - Appearance: Off-white to pale yellow crystalline solid.

Analytical Characterization

The identity and purity of the synthesized **N-Desmethyl sorafenib** must be confirmed.

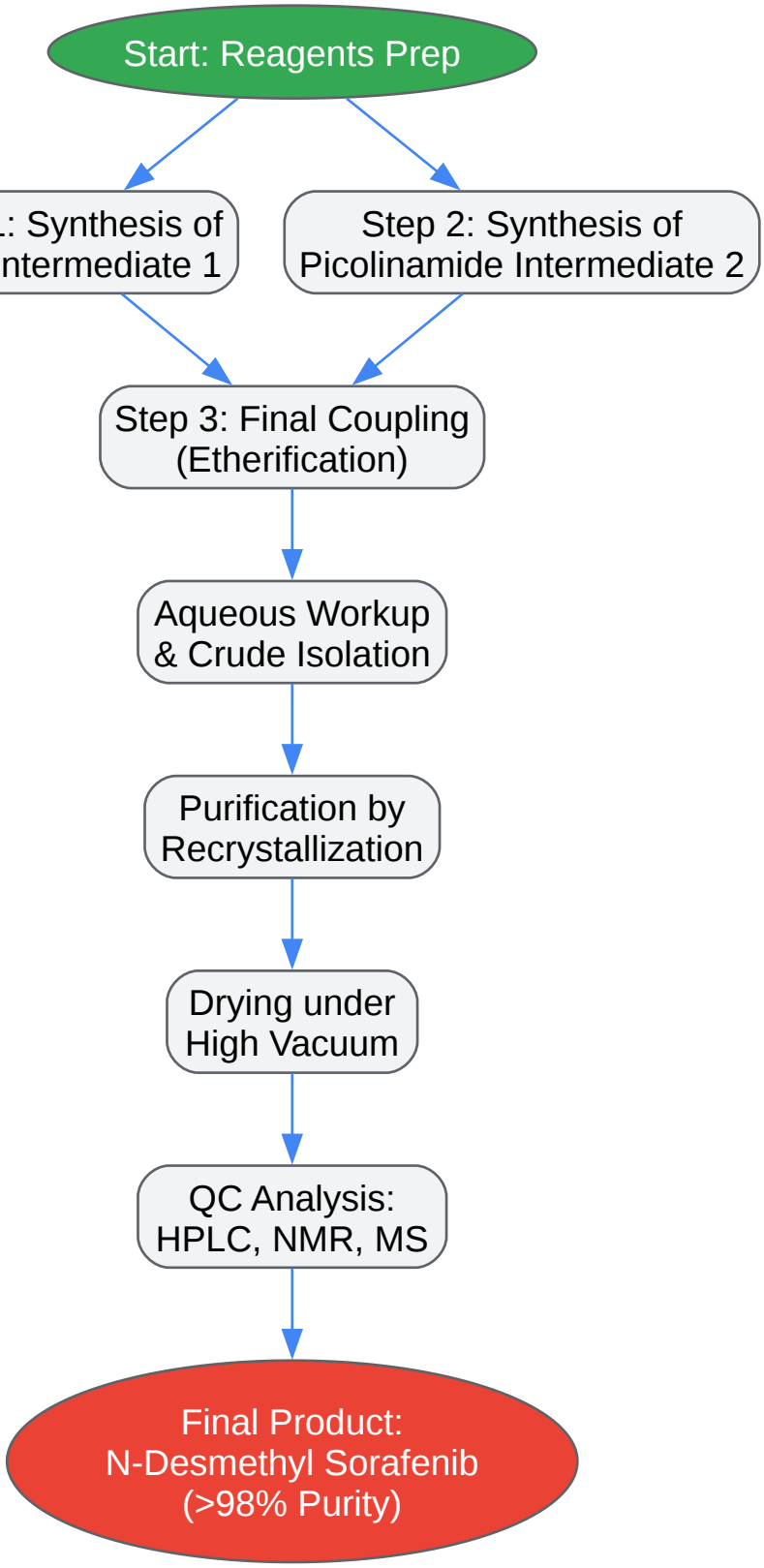
Test	Method	Expected Result
Identity	^{1}H NMR	Spectrum consistent with the proposed structure. Absence of N-CH_3 signal (~2.8 ppm) and presence of two -NH_2 signals.
^{13}C NMR	Spectrum consistent with the 20 carbon atoms in the structure.	
Mass Spec.	ESI-MS: $[M+H]^+$ at m/z ≈ 451.07.	
Purity	HPLC	≥98% purity by area normalization at a suitable wavelength (e.g., 265 nm).
Physical	Melting Point	~235 °C[10]

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- ^{1}H NMR (400 MHz, DMSO-d_6, δ): Expected peaks around 9.22 (s, 1H, urea-NH), 9.00 (s, 1H, urea-NH), 8.55 (d, 1H, pyridine-H), 8.15 (s, 1H, amide-NH), 8.10 (d, 1H, Ar-H), 7.70 (s, 1H, amide-NH), 7.62 (m, 4H, Ar-H), 7.40 (d, 1H, pyridine-H), 7.20 (d, 2H, Ar-H), 7.15 (s, 1H, pyridine-H). Note: These are predicted shifts based on Sorafenib and may vary.
- Mass Spectrometry: The calculated exact mass for $C_{20}H_{14}ClF_3N_4O_3$ is 450.07. The $[M+H]^+$ ion should be observed at m/z 451.07.

Experimental Workflow Visualization

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